

Proper handling and storage of 3-(Morpholin-4-yl)butanenitrile

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Compound of Interest

Compound Name: 3-(Morpholin-4-yl)butanenitrile

Cat. No.: B2546118

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Disclaimer: The following information is provided for guidance purposes only and is based on data for structurally related compounds and general chemical safety principles. A specific Safety Data Sheet (SDS) for **3-(Morpholin-4-yl)butanenitrile** was not publicly available at the time of this document's creation. Users must conduct a thorough risk assessment and consult a certified safety professional before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-(Morpholin-4-yl)butanenitrile**?

A: While specific data is unavailable, based on the morpholine and nitrile functional groups, potential hazards include:

- **Toxicity:** Nitrile compounds can be toxic if swallowed, inhaled, or absorbed through the skin. They can release cyanide in the body.
- **Irritation:** It may cause skin, eye, and respiratory tract irritation.
- **Flammability:** Similar organic nitriles can be flammable liquids.

Q2: What are the recommended storage conditions for **3-(Morpholin-4-yl)butanenitrile**?

A: It is recommended to store the compound in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames. It should be stored separately from strong oxidizing agents, strong acids, and strong bases.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A: Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles with side shields or a face shield, and a lab coat. Work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors.

Q4: How should I dispose of waste containing **3-(Morpholin-4-yl)butanenitrile**?

A: Dispose of contents and container in accordance with local, regional, and national regulations. Do not allow the material to enter drains or waterways.

Troubleshooting Guides

Scenario 1: Inconsistent reaction yield or purity.

- Question: My reaction involving **3-(Morpholin-4-yl)butanenitrile** is giving low yields and multiple side products. What could be the cause?
- Answer:
 - Reagent Purity: Verify the purity of your **3-(Morpholin-4-yl)butanenitrile** and other reactants. Impurities can interfere with the reaction.
 - Reaction Conditions:
 - Temperature: Ensure the reaction temperature is precisely controlled. Side reactions may be favored at higher or lower temperatures.
 - Atmosphere: Consider if your reaction is sensitive to air or moisture. Running the reaction under an inert atmosphere (e.g., nitrogen or argon) may improve the outcome.
 - Solvent: The choice of solvent is critical. Ensure it is dry and appropriate for the reaction chemistry.

- pH Control: If applicable, monitor and control the pH of the reaction mixture, as morpholine derivatives can act as bases.

Scenario 2: Difficulty in dissolving the compound.

- Question: I am having trouble dissolving **3-(Morpholin-4-yl)butanenitrile** in my chosen solvent. What can I do?
- Answer:
 - Solvent Selection: Information on the solubility of this specific compound is limited. Experiment with a range of solvents of varying polarity. Based on its structure, consider solvents like dichloromethane, chloroform, ethyl acetate, or acetonitrile.
 - Gentle Heating: Gentle warming and sonication can aid in dissolution. However, be cautious of potential degradation if the compound is heat-sensitive.
 - Co-solvent System: Using a mixture of solvents can sometimes improve solubility.

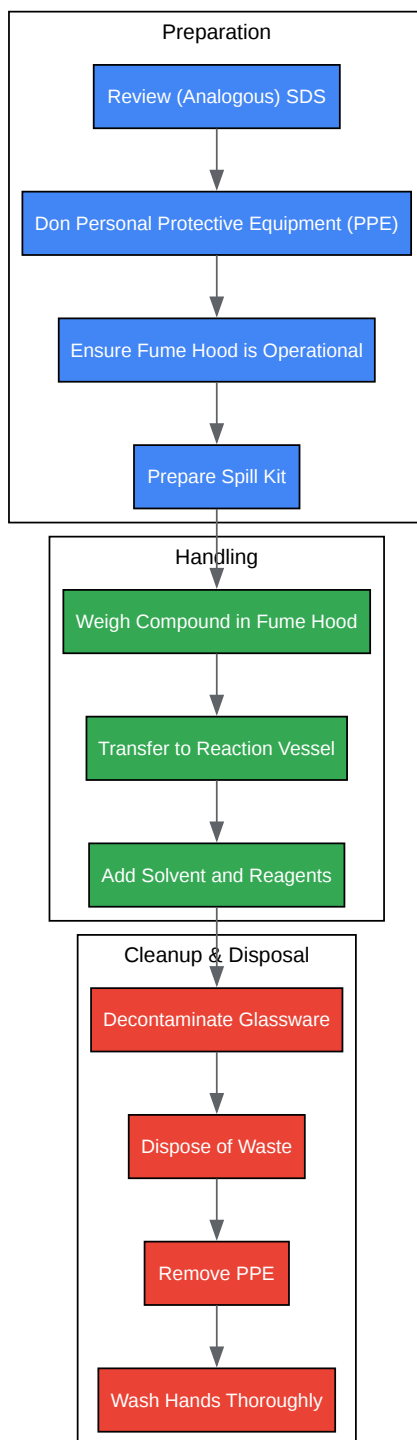
Quantitative Data Summary

The following table summarizes physical and chemical properties of structurally related compounds. Note: This data is for analogous compounds and should be used as an estimation only.

Property	4-Morpholinebutanenitrile	3-Morpholinopropanenitrile	Butyronitrile
Molecular Formula	C ₈ H ₁₄ N ₂ O	C ₇ H ₁₂ N ₂ O	C ₄ H ₇ N
Molecular Weight	154.21 g/mol	140.18 g/mol	69.10 g/mol
Appearance	Not specified	Not specified	Colorless liquid
Boiling Point	Not available	Not available	116-118 °C
Melting Point	Not available	Not available	-112 °C
Flash Point	Not available	Not available	17 °C
Solubility	Not specified	Not specified	Soluble in alcohol and ether

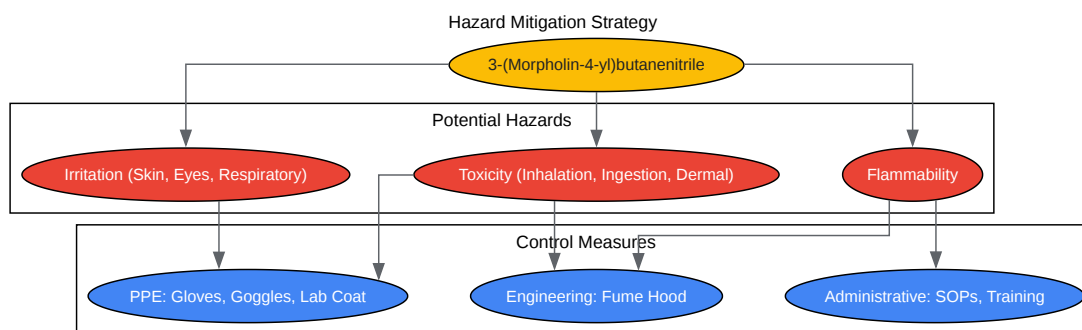
Experimental Workflow: General Handling Protocol

General Handling Workflow for 3-(Morpholin-4-yl)butanenitrile

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Caption: A generalized workflow for the safe handling of **3-(Morpholin-4-yl)butanenitrile**.

Logical Relationship: Hazard Mitigation Strategy



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Caption: Relationship between potential hazards and recommended control measures.

- To cite this document: BenchChem. [Proper handling and storage of 3-(Morpholin-4-yl)butanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2546118#proper-handling-and-storage-of-3-morpholin-4-yl-butanenitrile\]](https://www.benchchem.com/product/b2546118#proper-handling-and-storage-of-3-morpholin-4-yl-butanenitrile)

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